

Authored for Drug Development Professionals and Research Scientists

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyl-4-
(trifluoromethoxy)aniline

Cat. No.: B1350612

[Get Quote](#)

This guide provides a comprehensive overview of **2-Methyl-4-(trifluoromethoxy)aniline**, focusing on its safe handling, risk mitigation, and application in a research and development context. As a specialized intermediate, its unique chemical properties necessitate a robust understanding of its hazard profile to ensure personnel safety and experimental integrity.

Chemical Identity and Physicochemical Properties

2-Methyl-4-(trifluoromethoxy)aniline (CAS No. 86256-59-9) is a fluorinated aromatic amine that serves as a critical building block in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1] The presence of the electron-withdrawing trifluoromethoxy group and the methyl group on the aniline core creates a unique reactivity profile that is highly valued by synthetic chemists.[2]

Understanding its fundamental properties is the first step in safe and effective utilization.

Property	Value	Source(s)
CAS Number	86256-59-9	[1][3][4]
Molecular Formula	C ₈ H ₈ F ₃ NO	[1][3][5]
Molecular Weight	191.15 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	[1]
Water Solubility	Immiscible	[3]

GHS Hazard Identification and Toxicological Profile

This chemical is classified as hazardous. The following is a synthesis of GHS classifications from authoritative safety data sheets. Adherence to these warnings is mandatory for mitigating risk.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation

(Source: Synthesized from Fisher Scientific SDS)[3]

Signal Word: Danger

Hazard Pictograms:

- GHS06 (Skull and Crossbones)

- GHS08 (Health Hazard)

Toxicological Insights for the R&D Scientist

The primary routes of exposure are dermal contact, inhalation, and ingestion.[6] The "Toxic in contact with skin" (H311) classification is of paramount importance in a laboratory setting.[3] Anilines as a class can be readily absorbed through the skin, and this compound is no exception. Systemic effects may occur following dermal exposure. The potential for skin and serious eye irritation necessitates the stringent use of personal protective equipment (PPE).[3][6]

While specific data on carcinogenicity and reproductive toxicity for this exact molecule are not widely available, many aniline derivatives are known to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[7][8] Researchers should handle this compound with the assumption that it may pose chronic health risks with repeated exposure.

Laboratory Handling and Risk Mitigation

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment is essential for the safe handling of **2-Methyl-4-(trifluoromethoxy)aniline**.

Engineering and Administrative Controls

- **Ventilation:** All manipulations, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[9] Facilities should be equipped with an eyewash station and a safety shower in the immediate vicinity of the work area.[9]
- **Access Control:** Store the chemical in a locked cabinet or a controlled-access area to prevent unauthorized use.[6][10]
- **Hygiene Practices:** Do not eat, drink, or smoke in laboratory areas.[6] Wash hands thoroughly with soap and water after handling the material, before breaks, and at the end of the workday.[7][9]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Specification	Rationale and Causality
Hand Protection	Nitrile or neoprene gloves. Inspect prior to use and use proper glove removal technique.	The H311 "Toxic in contact with skin" classification requires robust dermal protection. Contaminated gloves must be disposed of immediately as hazardous waste.[7]
Eye/Face Protection	Chemical splash goggles and/or a full-face shield.	Protects against splashes that can cause serious eye irritation (H319).[3][9]
Skin/Body Protection	A chemically resistant lab coat. A complete chemical suit may be required for large quantities or spill cleanup.	Prevents accidental skin contact on arms and body. Contaminated clothing must be removed immediately and washed before reuse.[6][7]
Respiratory Protection	Not typically required if work is performed in a fume hood. If aerosols or vapors may be generated outside a hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Mitigates the risk of inhaling harmful vapors (H332).[9]

Storage and Stability

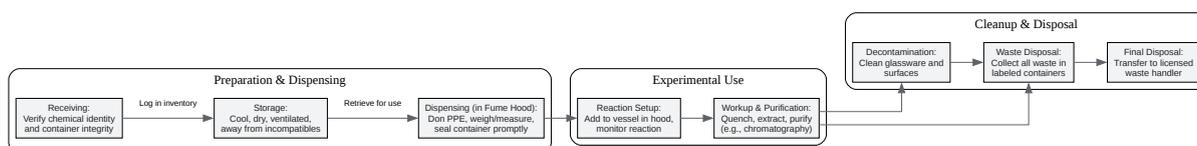
Proper storage is critical to maintaining the chemical's purity and preventing hazardous situations.

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[9]

- Degradation: The material may be sensitive to light and air, potentially leading to discoloration over time.[9] Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.

Standard Operating Procedures Workflow

The following diagrams illustrate the logical flow for safe handling and emergency response.

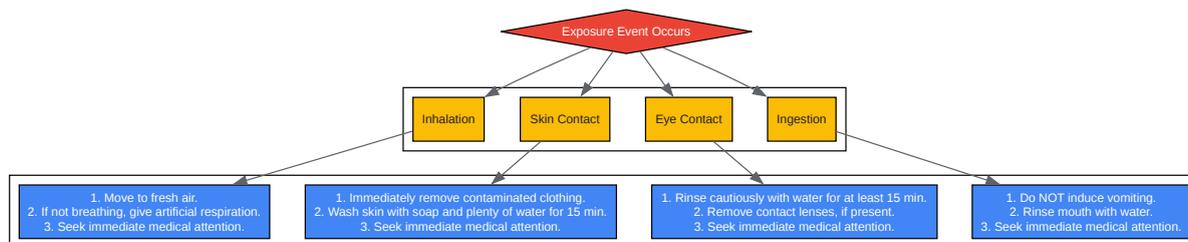


[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **2-Methyl-4-(trifluoromethoxy)aniline**.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.



[Click to download full resolution via product page](#)

Caption: First aid response flowchart for different exposure routes.

Spill Response

- Minor Spill: Evacuate non-essential personnel. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).[9] Collect the material into a suitable, closed container for hazardous waste disposal.[3]
- Major Spill: Evacuate the area immediately. Alert emergency services and prevent entry.[8] Do not attempt to clean up without specialized training and equipment.

Fire Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Hazards: Combustion may produce toxic fumes, including carbon monoxide, nitrogen oxides (NO_x), and hydrogen fluoride.[6]
- Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Application in Synthesis: An Illustrative Protocol

As a versatile intermediate, this aniline is often used in reactions targeting the amino group, such as amide bond formation. The following is a generalized, illustrative protocol.

Objective: To form an amide via coupling with a carboxylic acid. This is a foundational reaction in the synthesis of many biologically active molecules.

Methodology:

- **Reactor Setup:** In a chemical fume hood, equip a dry, round-bottom flask with a magnetic stir bar and a nitrogen inlet adapter.
- **Reagent Addition:**
 - Charge the flask with **2-Methyl-4-(trifluoromethoxy)aniline** (1.0 eq).
 - Add a suitable aprotic solvent (e.g., Dichloromethane or DMF).
 - Add the desired carboxylic acid (1.05 eq) and a coupling agent (e.g., HATU, 1.1 eq).
 - Finally, add a non-nucleophilic base (e.g., Diisopropylethylamine, 2.0 eq) dropwise at 0 °C.
 - **Causality Note:**The coupling agent activates the carboxylic acid to facilitate nucleophilic attack by the aniline's amino group. The base scavenges the resulting acid byproduct.
- **Reaction Monitoring (Self-Validation):**
 - Allow the reaction to warm to room temperature and stir for 2-16 hours.
 - Monitor the reaction's progress by Thin Layer Chromatography (TLC) or LC-MS, checking for the consumption of the starting aniline. This step is crucial to ensure the reaction has gone to completion before proceeding to workup.
- **Workup and Purification:**
 - Upon completion, quench the reaction with water or a mild aqueous acid.
 - Extract the product into an organic solvent (e.g., Ethyl Acetate).

- Wash the organic layer sequentially with brine, a mild base (e.g., aq. NaHCO₃), and again with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product via flash column chromatography to obtain the desired amide.
- Waste Handling: All aqueous and organic waste from the workup and chromatography must be collected in appropriately labeled hazardous waste containers for disposal by a licensed company.[7]

Conclusion

2-Methyl-4-(trifluoromethoxy)aniline is an invaluable reagent in modern chemical synthesis but possesses significant health hazards. A comprehensive understanding of its toxicological profile, coupled with strict adherence to engineering controls, personal protective equipment, and established safe handling protocols, is non-negotiable. By integrating these principles into all laboratory workflows, researchers can safely harness the synthetic potential of this compound to drive innovation in drug discovery and development.

References

- Angene Chemical. (2024). Safety Data Sheet for 2-Methyl-4-(trifluoromethyl)aniline.
- Fisher Scientific. (2024, March 1). SAFETY DATA SHEET: **2-Methyl-4-(trifluoromethoxy)aniline**.
- Guidechem. (n.d.). 2-METHYL-4-(TRIFLUOROMETHYL)ANILINE (CAS No. 67169-22-6) SDS.
- Fisher Scientific. (2024, April 1). SAFETY DATA SHEET: 2-Methyl-4-(trifluoromethyl)aniline.
- Sciencelab.com. (2013, April 15). Material Safety Data Sheet Aniline.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Exploring the Versatility of **2-Methyl-4-(trifluoromethoxy)aniline** in Organic Synthesis. Available from: NINGBO INNO PHARMCHEM CO.,LTD. Website.
- Loba Chemie. (2019, January 31). 2-METHYL-3-(TRIFLUOROMETHYL) ANILINE MSDS.
- Merck Millipore. (n.d.). SAFETY DATA SHEET.
- BLDpharm. (n.d.). 102766-74-5[2-Methyl-4-(4-(trifluoromethyl)phenoxy)aniline.
- Sigma-Aldrich. (2025, May 20). SAFETY DATA SHEET.
- Fisher Scientific. (n.d.). SAFETY DATA SHEET: **2-Methyl-4-(trifluoromethoxy)aniline**.

- CymitQuimica. (2024, December 19). Safety Data Sheet.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Science Behind **2-Methyl-4-(trifluoromethoxy)aniline**: Properties, Synthesis, and Market Growth. Available from: NINGBO INNO PHARMCHEM CO.,LTD. Website.
- PubChem. (n.d.). 4-(Trifluoromethoxy)aniline. National Center for Biotechnology Information.
- Chemcas. (n.d.). 2-Methyl-3-(trifluoromethyl)aniline SDS.
- CPAchem Ltd. (2022, August 19). Safety data sheet.
- Chem-Impex. (n.d.). 2-(Trifluoromethoxy)aniline.
- Sigma-Aldrich. (n.d.). 2-Methyl-4-(trifluoromethyl)aniline | 67169-22-6.
- Organic Syntheses. (n.d.). Benzenamine, 4-bromo-N,N-dimethyl-3-(trifluoromethyl)-.
- Thermo Scientific Chemicals. (n.d.). **2-Methyl-4-(trifluoromethoxy)aniline**, 97+%.
- Google Patents. (n.d.). CN108911989B - Synthesis method of 2-methyl-3-trifluoromethylaniline.
- Ossila. (n.d.). 2-Fluoro-4-(trifluoromethyl)aniline.
- Organic Chemistry Portal. (2018). Synthesis of 2-(Trifluoromethyl)indoles via Domino Trifluoromethylation/Cyclization of 2-Alkynylanilines.
- PubChem. (n.d.). **2-Methyl-4-(trifluoromethoxy)aniline**. National Center for Biotechnology Information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. fishersci.nl [fishersci.nl]
- 4. fishersci.com [fishersci.com]
- 5. 2-Methyl-4-(trifluoromethoxy)aniline | C₈H₈F₃NO | CID 2775546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. angenechemical.com [angenechemical.com]

- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. southwest.tn.edu [southwest.tn.edu]
- 10. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Authored for Drug Development Professionals and Research Scientists]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1350612#safety-and-handling-of-2-methyl-4-trifluoromethoxy-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com